

Application Notes: Determination of Indinavir IC50 and CC50 Values In Vitro

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Compound of Interest

Compound Name: *Indin*

Cat. No.: *B15810204*

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Introduction

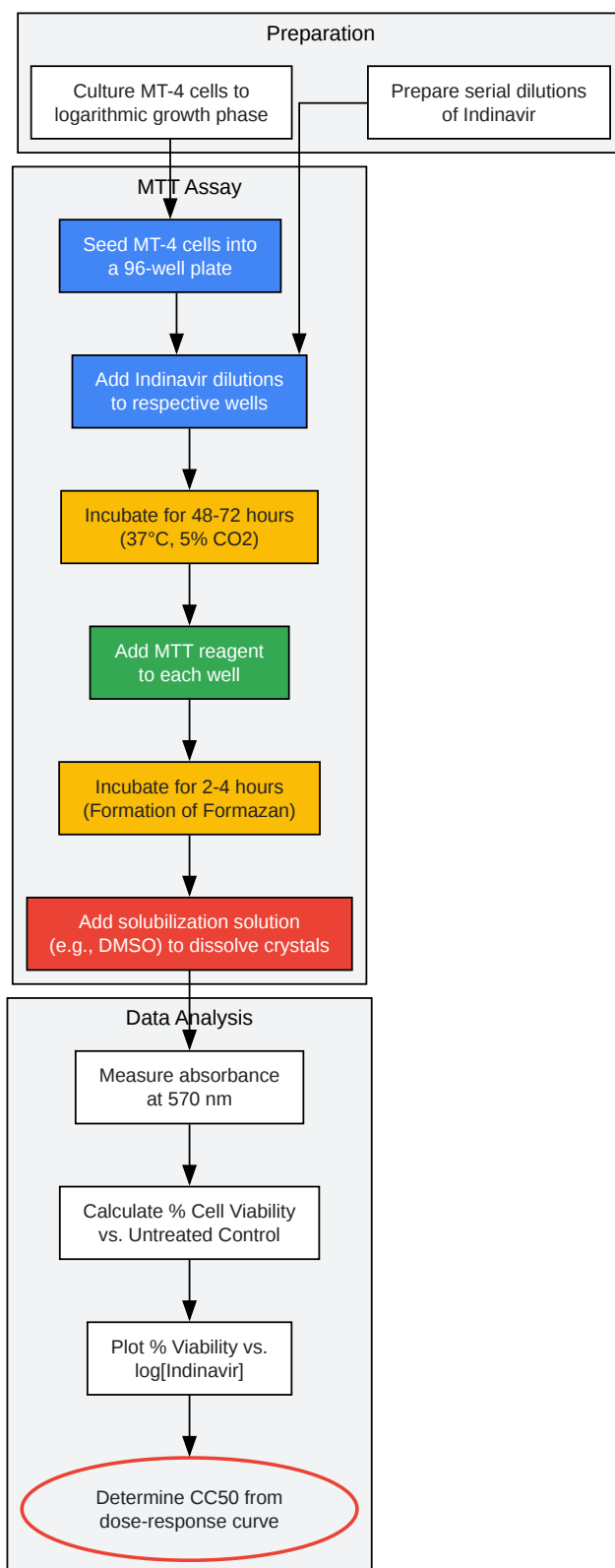
Indinavir is a potent inhibitor of the human immunodeficiency virus (HIV) protease, an enzyme critical for the viral life cycle. Evaluating the efficacy and safety of antiviral compounds like **Indinavir** is a cornerstone of drug development. This involves determining the 50% inhibitory concentration (IC50) and the 50% cytotoxic concentration (CC50) in vitro. The IC50 value represents the concentration of **Indinavir** required to inhibit HIV replication by 50%, while the CC50 value indicates the concentration that causes a 50% reduction in the viability of host cells.^[1] The ratio of these two values (CC50/IC50) yields the Selectivity Index (SI), a crucial measure of the drug's therapeutic window.^{[1][2]} A higher SI value is desirable, as it signifies that the drug is effective against the virus at concentrations that are not toxic to the host cells.^{[1][3]}

These application notes provide detailed protocols for determining the IC50 and CC50 values of **Indinavir** using a p24 antigen assay and an MTT assay, respectively.

Determination of 50% Cytotoxic Concentration (CC50) via MTT Assay

This protocol outlines the determination of **Indinavir**'s cytotoxicity on a human T-cell line (e.g., MT-4 cells) using the MTT colorimetric assay. The assay measures the metabolic activity of viable cells, which is proportional to the number of living cells.[3] In metabolically active cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a purple formazan product.[4][5]

Experimental Workflow for CC50 Determination



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Caption: Workflow for determining the CC50 value of **Indinavir** using the MTT assay.

Protocol: MTT Assay

Materials:

Reagent/Equipment	Specifications
Cell Line	MT-4 (human CD4+ T-cell line) or similar HIV-permissive cell line
Test Compound	Indinavir Sulfate
Culture Medium	RPMI-1640 with 10% Fetal Bovine Serum (FBS), Penicillin/Streptomycin
MTT Reagent	5 mg/mL in sterile Phosphate-Buffered Saline (PBS)[3]
Solubilization Solution	Dimethyl sulfoxide (DMSO) or 10% SDS in 0.01 M HCl[2][3]

| Hardware | 96-well flat-bottom plates, CO2 incubator, microplate reader |

Procedure:

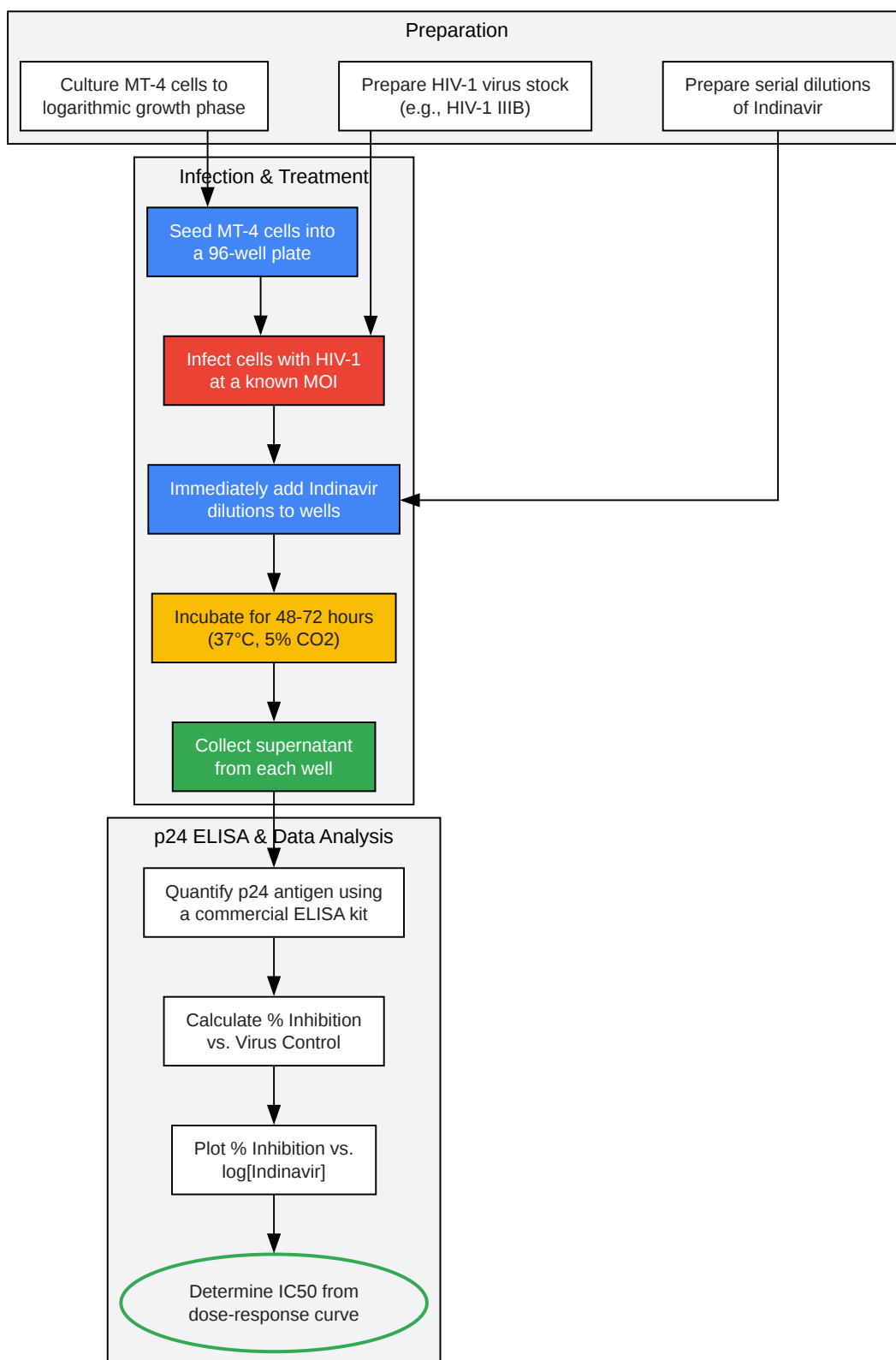
- **Cell Seeding:** Culture MT-4 cells to the logarithmic growth phase. Adjust the cell suspension to a concentration of 5×10^4 cells/mL in culture medium. Seed 100 μ L of the cell suspension into each well of a 96-well plate.[3]
- **Compound Preparation:** Prepare a stock solution of **Indinavir** in DMSO. Create a series of 2-fold serial dilutions in culture medium. The concentration range should be broad enough to capture both minimal and complete cytotoxicity.
- **Treatment:** Add 100 μ L of the serially diluted **Indinavir** to the appropriate wells. Include "cell control" wells with medium only (100% viability) and "blank" wells with medium but no cells (for background absorbance).[3]
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a humidified 5% CO2 incubator. The incubation time should match that of the IC50 assay.[3]

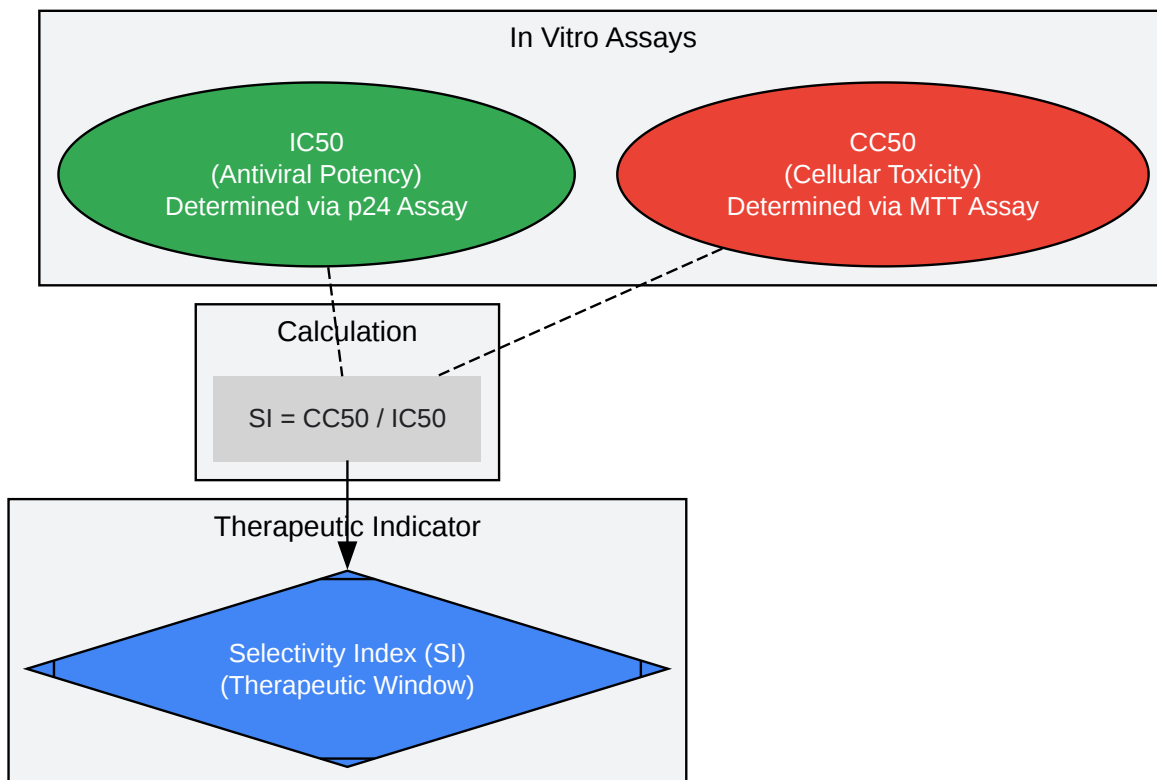
- MTT Addition: Add 20 μ L of the 5 mg/mL MTT solution to each well and incubate for an additional 2-4 hours.[6] Viable cells will form purple formazan crystals.[4][7]
- Solubilization: Carefully aspirate the medium from the wells. Add 150 μ L of DMSO to each well to dissolve the formazan crystals.[6] Place the plate on an orbital shaker for 15 minutes to ensure complete dissolution.
- Absorbance Reading: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. A reference wavelength of >650 nm can be used to reduce background noise.[4]

Determination of 50% Inhibitory Concentration (IC₅₀) via p24 Antigen Assay

This protocol measures the ability of **Indinavir** to inhibit HIV-1 replication in a permissive cell line. The level of viral replication is quantified by measuring the concentration of the viral core protein p24 in the cell culture supernatant using a commercial ELISA kit.[2] The p24 antigen is a structural protein that makes up most of the HIV viral core and its levels correlate with viral load.[8][9]

Experimental Workflow for IC₅₀ Determination





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